

Measuring ENaC Inhibition with BI-8668: Application Notes and Protocols

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Compound of Interest

Compound Name: BI-8668

Cat. No.: B10825129

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Introduction

The Epithelial Sodium Channel (ENaC) is a crucial regulator of sodium and fluid homeostasis across various epithelial tissues, including the lungs, kidneys, and colon.^{[1][2]} Its dysregulation is implicated in several pathologies, most notably cystic fibrosis, where ENaC hyperactivity leads to airway surface liquid depletion and impaired mucociliary clearance.^{[2][3]} Consequently, ENaC has emerged as a significant therapeutic target.

BI-8668 is a potent and selective inhibitor of ENaC, structurally distinct from amiloride-based compounds.^{[1][4]} It exhibits high aqueous solubility and metabolic stability, making it a valuable tool for both in vitro and in vivo studies of ENaC function.^{[3][4]} This document provides detailed application notes and protocols for measuring the inhibitory activity of **BI-8668** on ENaC.

Physicochemical Properties and In Vitro Activity of BI-8668

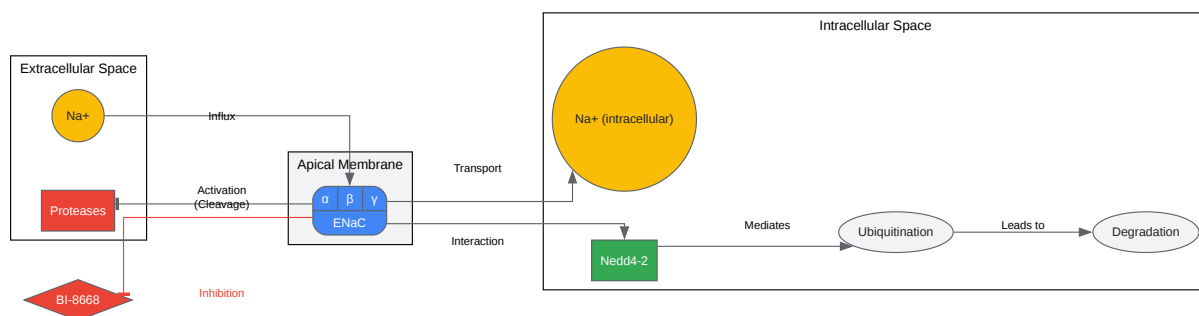
BI-8668 is a well-characterized compound with a molecular weight of 523.463 g/mol and a chemical formula of C₂₃H₃₂Cl₂N₈O₂.^[1] It is supplied as a solid.^[1] For experimental use, it is crucial to understand its inhibitory profile. A structurally analogous compound, BI-0377, which has a significantly lower potency, is available for use as a negative control.^{[3][4]}

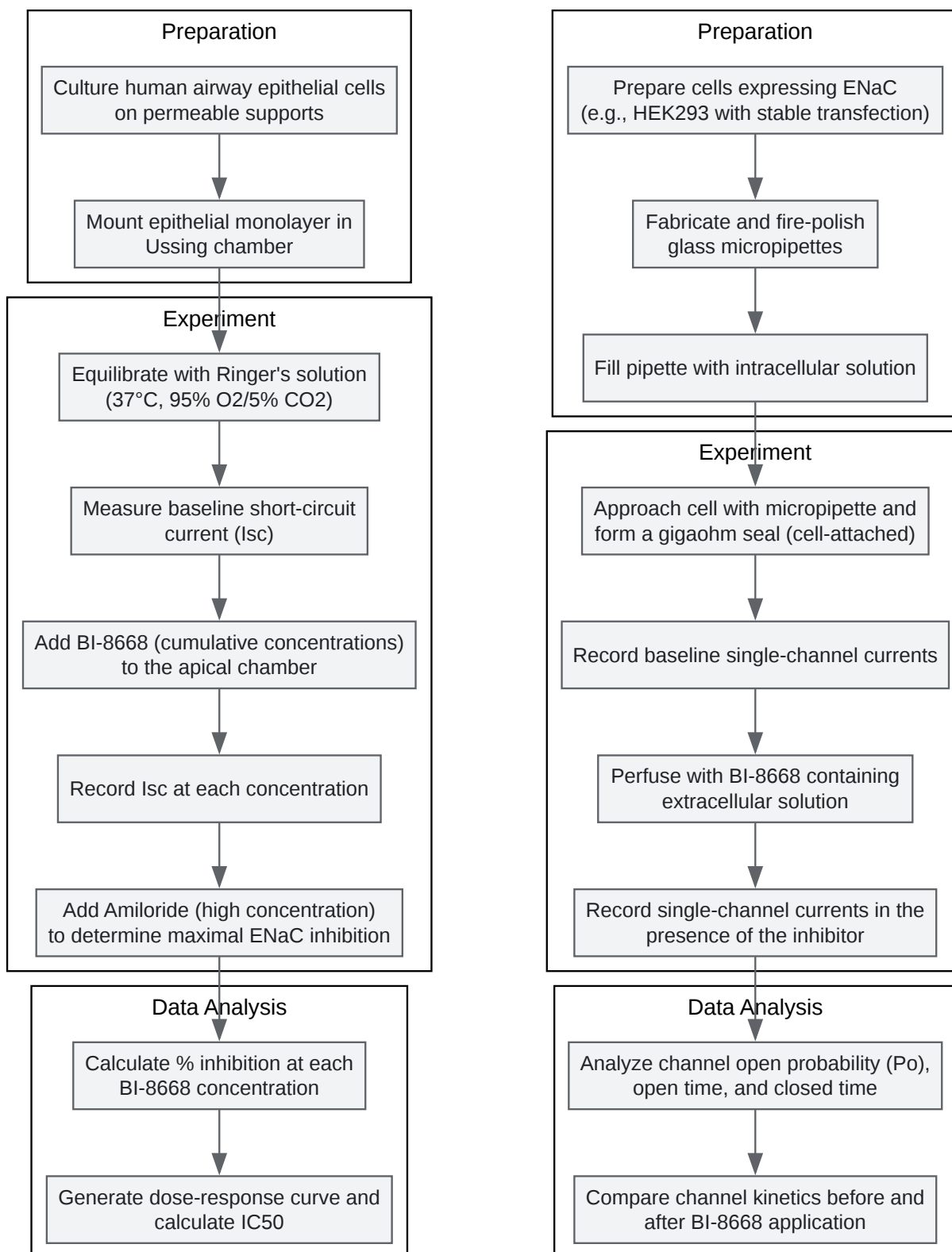
Table 1: In Vitro Inhibitory Activity of BI-8668

Assay	System	Key Parameter	Value	Reference
Ussing Chamber	Human Airway Epithelium	IC50	17 nM	[1] [4]
M-1 Water Resorption	M-1 Mouse Kidney Tubule Cells	% Inhibition @ 3 μ M	81%	[1] [4]

ENaC Signaling and Inhibition Pathway

The activity of ENaC is tightly regulated by a complex signaling network. The channel, composed of α , β , and γ subunits, facilitates the transport of sodium ions across the apical membrane of epithelial cells.[\[2\]](#)[\[5\]](#) This process is regulated by various factors, including aldosterone and proteases that can cleave the extracellular domains of the α and γ subunits, leading to channel activation. Inhibition of ENaC by compounds like **BI-8668** directly blocks this sodium influx.





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